

A Technical Guide to Pd(II) Mesoporphyrin IX: Properties and Applications

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Compound of Interest

Compound Name: Pd(II) Mesoporphyrin IX

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on Palladium(II) Mesoporphyrin IX, a key compound in various research and development fields. This document outlines its fundamental physicochemical properties and details a common experimental application, providing a protocol for the fabrication of an optical oxygen sensor.

Core Compound Data

The fundamental identifiers and properties of **Pd(II) Mesoporphyrin IX** are summarized below. This data is critical for material sourcing, experimental design, and regulatory documentation.

Parameter	Value
CAS Number	40680-45-3[1][2][3][4][5]
Molecular Formula	C ₃₄ H ₃₆ N ₄ O ₄ Pd[1][2][4]
Molecular Weight	671.09 g/mol [1][3][4]

Experimental Protocol: Fabrication of an Optical Oxygen Sensing Film

Pd(II) Mesoporphyrin IX is widely utilized as a phosphorescent indicator dye in the development of optical oxygen sensors.[2] The underlying principle involves the quenching of

the porphyrin's phosphorescence by molecular oxygen. This section provides a detailed methodology for the preparation of a **Pd(II) Mesoporphyrin IX**-based oxygen sensing film by immobilizing the dye within a polymer matrix, a common technique in the field.

Objective: To fabricate a thin film capable of detecting oxygen concentrations based on luminescence quenching.

Materials and Reagents:

- **Pd(II) Mesoporphyrin IX**
- Polystyrene (PS) (Avg. Mol. Wt. ~280,000)
- Toluene (Anhydrous)
- Glass microscope slides or quartz substrates
- Nitrogen gas (for creating an oxygen-free environment)
- Oxygen gas (for calibration)

Equipment:

- Analytical balance
- Sonicator
- Spin coater
- Hot plate
- Luminescence spectrometer or a dedicated oxygen sensing measurement setup with an appropriate excitation source (e.g., 405 nm LED) and detector.
- Gas mixing chamber

Procedure:

- Preparation of the Sensing "Cocktail":

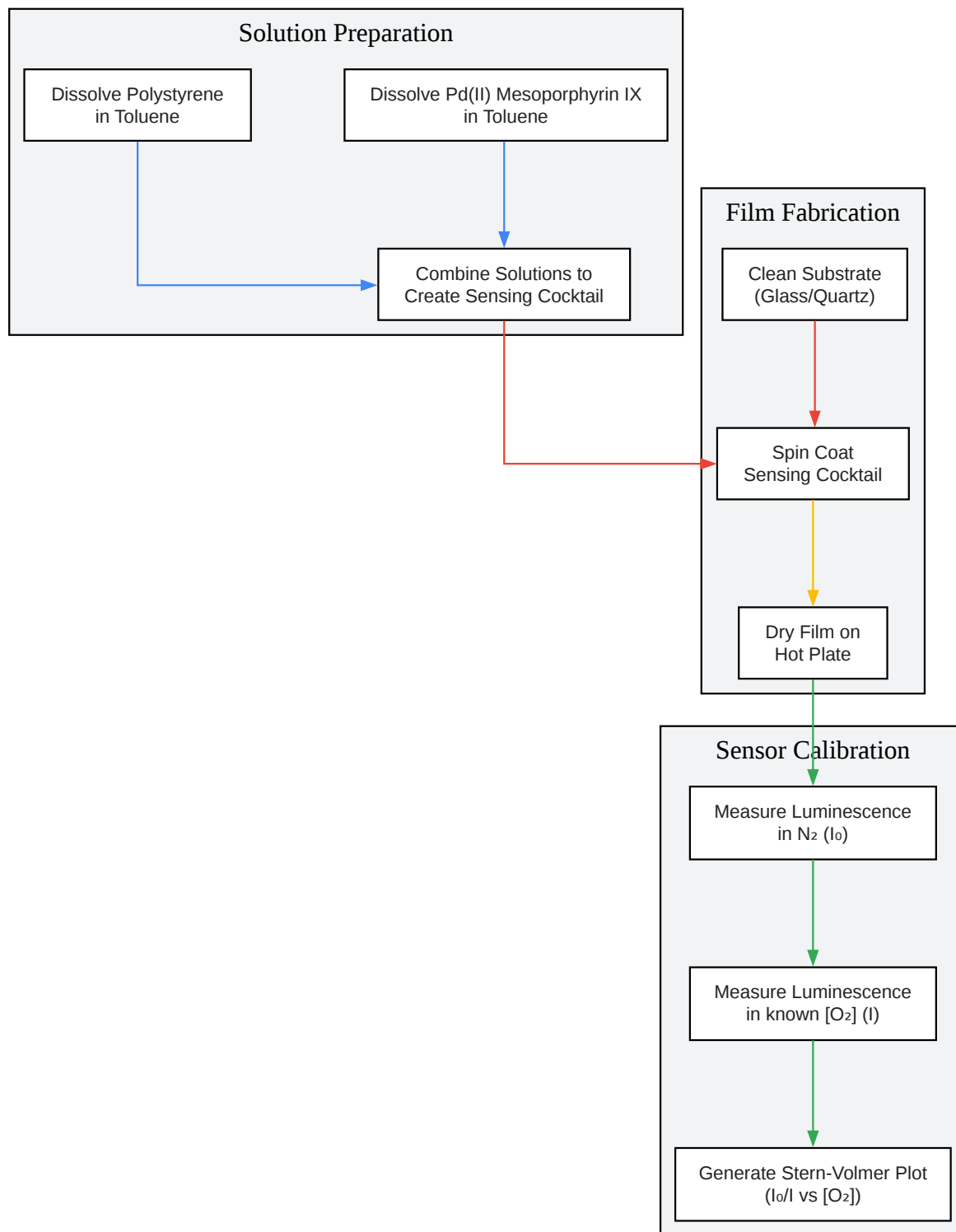
1. Prepare a 1% (w/v) solution of polystyrene in toluene. For example, dissolve 100 mg of polystyrene in 10 mL of toluene. This process can be expedited by gentle heating and sonication until the polymer is fully dissolved.
 2. Prepare a stock solution of **Pd(II) Mesoporphyrin IX** in toluene (e.g., 1 mg/mL).
 3. Add the **Pd(II) Mesoporphyrin IX** stock solution to the polystyrene solution to achieve a final dye concentration of approximately 0.1-0.5% relative to the polymer weight. The optimal concentration may require empirical determination.
 4. Mix the final solution thoroughly using a vortex mixer or sonicator to ensure a homogenous dispersion of the dye within the polymer solution.
- Substrate Preparation:
 1. Clean the glass or quartz substrates thoroughly. This can be achieved by sonicating in a sequence of deionized water, acetone, and isopropanol for 15 minutes each.
 2. Dry the substrates completely using a stream of nitrogen gas and/or by baking on a hot plate at 110°C for 10 minutes.
 - Film Deposition:
 1. Place a cleaned substrate onto the chuck of the spin coater.
 2. Dispense a small amount of the sensing cocktail onto the center of the substrate.
 3. Spin coat the solution to create a thin, uniform film. A typical two-step program might be: 500 rpm for 10 seconds (for spreading) followed by 2000 rpm for 40 seconds (for thinning). The final thickness is dependent on the solution viscosity and spin speed.
 4. Carefully remove the coated substrate and place it on a hot plate at a low temperature (e.g., 50-60°C) for 1 hour to gently evaporate the solvent.
 - Sensor Calibration:
 1. Place the fabricated sensing film inside a gas chamber connected to a measurement system.

2. Purge the chamber with pure nitrogen gas to obtain a baseline phosphorescence intensity reading in an oxygen-free environment (I_0).
3. Introduce known concentrations of oxygen into the chamber and record the corresponding phosphorescence intensity (I).
4. The relationship between oxygen concentration and phosphorescence quenching is typically described by the Stern-Volmer equation: $I_0/I = 1 + K_{sv}[O_2]$, where K_{sv} is the Stern-Volmer quenching constant.

Visualizations

Diagram of Experimental Workflow

The following diagram illustrates the key steps in the fabrication of the **Pd(II) Mesoporphyrin IX**-based optical oxygen sensing film.



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Workflow for Oxygen Sensor Fabrication.

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